

Essential Safety and Operational Protocols for Handling AC-55541

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Compound of Interest

Compound Name: AC-55541

Cat. No.: B10762386

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **AC-55541**, a potent and selective small-molecule agonist for the Protease-Activated Receptor 2 (PAR2). The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Compound Information and Safety Data

AC-55541 is a research chemical used to probe the physiological functions of PAR2.^[1] It is a crystalline solid that activates PAR2 signaling, stimulating processes such as cell proliferation, phosphatidylinositol (PI) hydrolysis, and calcium (Ca²⁺) mobilization.^[1] Due to its high potency, it should be handled with care, assuming high biological activity and potential toxicity.

Quantitative Data Summary:

Property	Value	Reference
IUPAC Name	(2E)-2-[1-(3-Bromophenyl)ethylidene] α-(benzoylamino)-3,4-dihydro-4-oxo-1-phthalazineacetic acid hydrazide	[2]
CAS Number	916170-19-9	[2]
Molecular Formula	C ₂₅ H ₂₀ BrN ₅ O ₃	[3]
Molecular Weight	518.4 g/mol	
Purity	>98%	
pEC ₅₀ (Cell Proliferation)	6.7	
pEC ₅₀ (PI Hydrolysis)	5.9	
pEC ₅₀ (Ca ²⁺ Mobilization)	6.6	
Appearance	Crystalline Solid	[4]

Storage and Stability:

Condition	Duration	Reference
-20°C	1 Year	[2]
-80°C	2 Years	[2]
Shipping	Shipped on blue ice	[5]
General	Store in the dark, under desiccating conditions	[5]

Personal Protective Equipment (PPE)

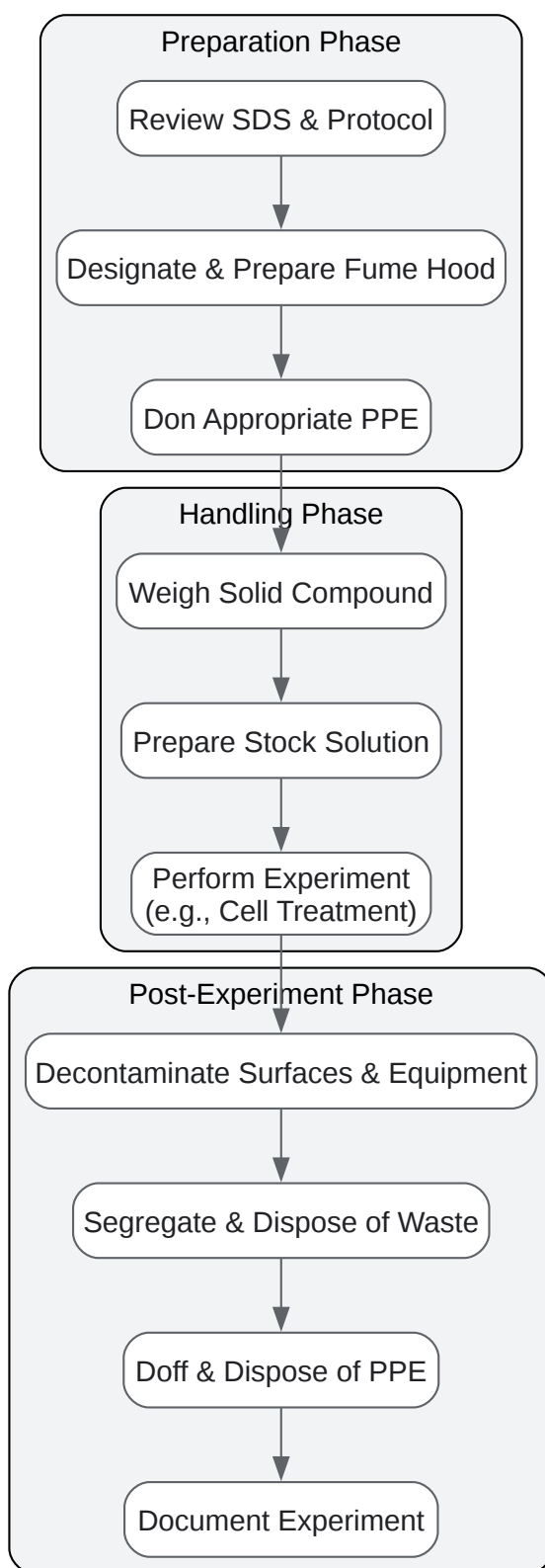
A multi-layered approach to PPE is critical to minimize exposure. All operations involving **AC-55541** solid or stock solutions must be performed within a certified chemical fume hood.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work (No active handling)	<ul style="list-style-type: none">• Safety glasses with side shields• Laboratory coat• Closed-toe shoes	<ul style="list-style-type: none">• Nitrile gloves
Handling of Powders/Solids (e.g., Weighing)	<ul style="list-style-type: none">• Full-face respirator with appropriate cartridges• Chemical-resistant coveralls or suit• Double-gloving (e.g., nitrile)• Chemical-resistant shoe covers	<ul style="list-style-type: none">• Head covering
Handling of Liquids/Solutions (e.g., Plating)	<ul style="list-style-type: none">• Chemical splash goggles or face shield• Chemical-resistant gloves (nitrile)• Chemical-resistant apron over lab coat	<ul style="list-style-type: none">• Elbow-length gloves for mixing
Equipment Decontamination & Waste Disposal	<ul style="list-style-type: none">• Chemical splash goggles or face shield• Heavy-duty, chemical-resistant gloves• Waterproof or chemical-resistant apron	<ul style="list-style-type: none">• Respirator (if aerosols are generated)

Experimental Protocols & Workflows

The following protocols provide step-by-step guidance for common laboratory procedures involving **AC-55541**.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of potent compounds.

Protocol 1: Weighing Solid **AC-55541** and Preparing Stock Solutions

- Preparation:
 - Designate a specific area within a certified chemical fume hood for handling the compound.
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment: anti-static weigh boat, spatulas, analytical balance, and appropriate solvent (e.g., DMSO).
 - Don the appropriate PPE for handling powders as specified in the table above.
- Weighing:
 - Tare the analytical balance with the weigh boat inside.
 - Carefully transfer the desired amount of **AC-55541** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the exact weight.
- Solution Preparation:
 - Carefully add the weighed **AC-55541** solid to an appropriate sterile vial.
 - Using a calibrated pipette, slowly add the required volume of solvent (e.g., DMSO to make a 10 mM stock) to the vial to avoid splashing.
 - Cap the vial securely and vortex until the solid is completely dissolved. A stock solution may be made by dissolving **AC-55541** in the solvent of choice, which should be purged with an inert gas.^[4]
 - Label the vial clearly with the compound name, concentration, solvent, date, and your initials.

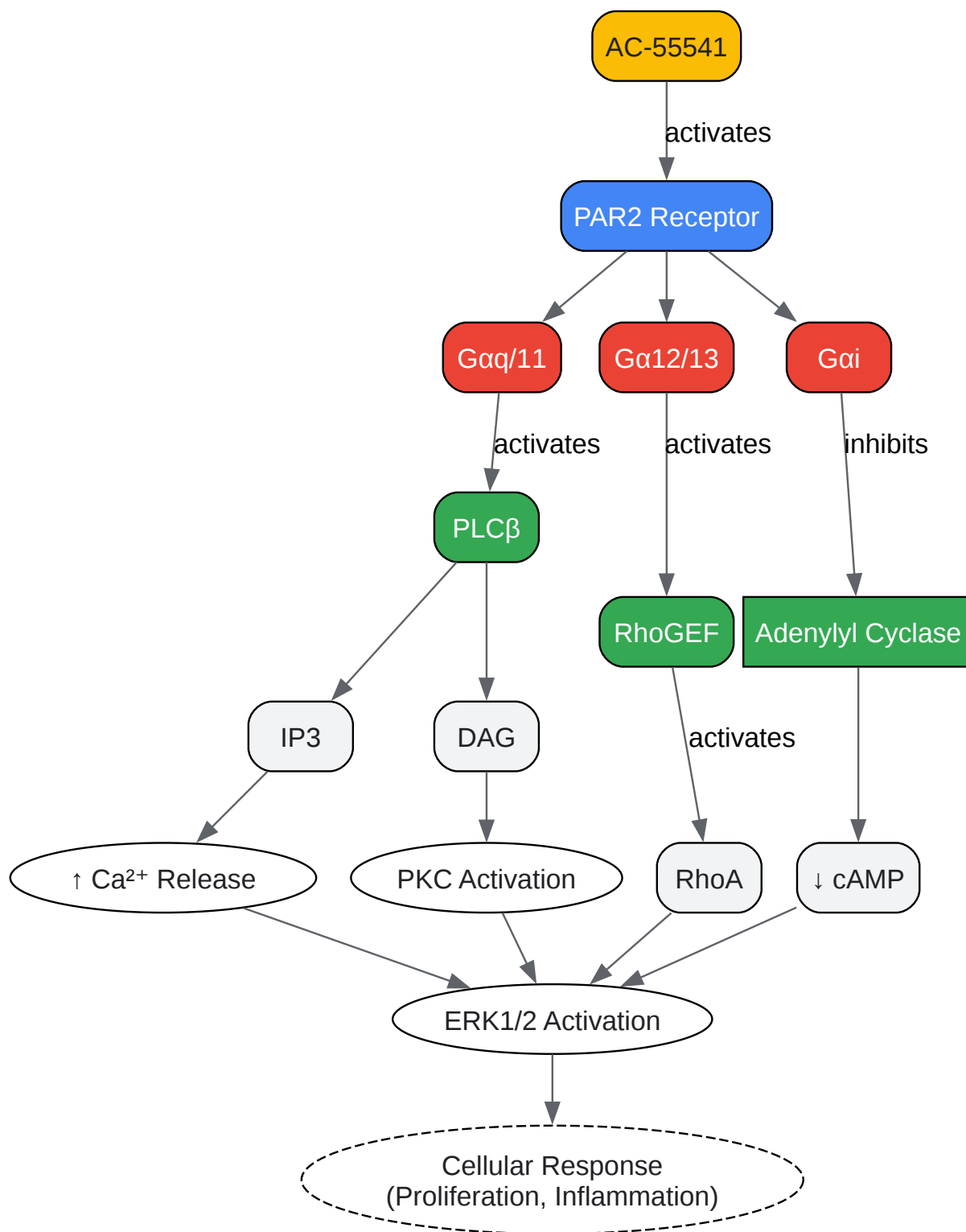
- Cleanup:
 - Dispose of the used weigh boat and any contaminated consumables in the designated solid chemical waste container.
 - Wipe down the spatula, balance, and work surface with an appropriate decontamination solution (e.g., 70% ethanol), followed by a dry wipe.

Protocol 2: Cell Culture Treatment

- Preparation:
 - Perform all steps in a sterile biological safety cabinet (BSC).
 - Thaw the **AC-55541** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the final desired experimental concentrations.
 - Don appropriate PPE for handling solutions.
- Procedure:
 - Remove the cell culture plates from the incubator.
 - Carefully aspirate the old medium from the wells.
 - Gently add the medium containing the appropriate concentration of **AC-55541** to each well.
 - Return the plates to the incubator for the desired treatment duration.
- Cleanup:
 - Dispose of all liquid waste containing **AC-55541** in the designated aqueous chemical waste container.
 - Decontaminate all work surfaces in the BSC.

Mechanism of Action: PAR2 Signaling Pathway

AC-55541 is a PAR2 agonist. PAR2 is a G-protein coupled receptor (GPCR) that, upon activation, couples to several G α proteins (G α_q , G $\alpha_{12/13}$, and G α_i) to initiate downstream signaling cascades.[4][5] This leads to calcium mobilization, RhoA activation, and ERK1/2 phosphorylation, influencing inflammation, cell migration, and other physiological responses.[5][6]



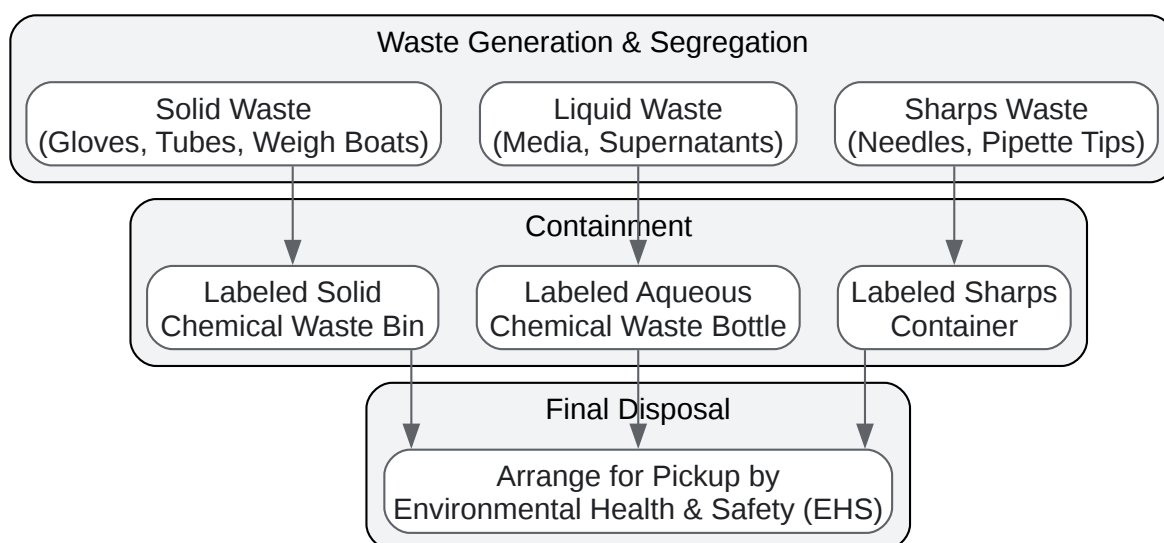
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Caption: **AC-55541** activation of the PAR2 signaling cascade.

Disposal Plan

A clear and concise plan for the disposal of **AC-55541** and associated waste is essential to prevent contamination and ensure environmental safety.

Waste Disposal Workflow



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Caption: Waste disposal workflow for **AC-55541**.

Step-by-Step Disposal Protocol

- Segregation at Source:
 - **Solid Waste:** All contaminated solid items (e.g., gloves, disposable lab coats, weigh boats, pipette tips, vials) must be placed in a dedicated, clearly labeled solid chemical waste container.
 - **Liquid Waste:** All contaminated liquids (e.g., cell culture media, buffer solutions, unused stock solutions) must be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.

- Sharps: Contaminated sharps (e.g., needles, serological pipettes) must be placed in a designated, puncture-proof sharps container labeled for chemical waste.
- Container Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name "**AC-55541**," the solvent(s), and an approximate concentration or volume.
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area within the laboratory, away from general lab traffic.
 - Ensure liquid waste containers have secondary containment to prevent spills.
- Final Disposal:
 - Once a waste container is full, seal it securely.
 - Contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup and disposal according to institutional and local regulations. High-temperature incineration is often the recommended method for potent pharmaceutical compounds.

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